

# In-Depth Technical Guide to the Safety and Handling of 2-(Allyloxy)aniline

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## Compound of Interest

Compound Name: 2-(Allyloxy)aniline

Cat. No.: B049392

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This guide provides a comprehensive overview of the safety and handling precautions for **2-(Allyloxy)aniline**. However, a specific Safety Data Sheet (SDS) for **2-(Allyloxy)aniline** (CAS No. 27096-64-6) was not publicly available at the time of this writing. The information presented herein is largely extrapolated from the known hazards of the closely related parent compound, aniline, and general principles of laboratory safety. It is imperative to consult a certified SDS for **2-(Allyloxy)aniline** from your chemical supplier before handling this substance and to conduct a thorough risk assessment for your specific experimental protocols.

## Executive Summary

**2-(Allyloxy)aniline** is an aromatic amine that requires careful handling due to its presumed toxicity and potential for hazardous reactions. This guide outlines the critical safety information, handling procedures, and emergency protocols necessary for the safe use of this compound in a laboratory setting. All quantitative data, where available for the parent compound aniline, is summarized in structured tables for clarity. Experimental workflows for safe handling and emergency response are visualized to provide clear, actionable guidance.

## Hazard Identification and Classification

While specific GHS classifications for **2-(Allyloxy)aniline** are not readily available, it should be handled as a substance with significant potential hazards based on the profile of aniline. The presumed GHS classification would likely include:

- Acute Toxicity (Oral, Dermal, Inhalation)
- Serious Eye Damage/Eye Irritation
- Skin Sensitization
- Germ Cell Mutagenicity
- Carcinogenicity
- Specific Target Organ Toxicity (Repeated Exposure)
- Hazardous to the Aquatic Environment

It is crucial to treat **2-(Allyloxy)aniline** with the highest degree of caution until a specific SDS is obtained and reviewed.

## Quantitative Data Summary (Based on Aniline)

The following tables summarize key quantitative safety data for aniline, the parent compound of **2-(Allyloxy)aniline**. This data should be considered indicative of the potential hazards but may not be directly representative of **2-(Allyloxy)aniline**.

Table 1: Toxicological Data for Aniline

Parameter	Value	Species
LD50 Oral	250 mg/kg	Rat
LD50 Dermal	820 mg/kg	Rabbit
LC50 Inhalation	248 ppm (4h)	Mouse

Table 2: Occupational Exposure Limits for Aniline

Organization	Limit	Value
OSHA	PEL (8-hr TWA)	5 ppm (19 mg/m <sup>3</sup> )
ACGIH	TLV (8-hr TWA)	2 ppm (7.6 mg/m <sup>3</sup> )
NIOSH	REL (10-hr TWA)	2 ppm (8 mg/m <sup>3</sup> )

Table 3: Physical and Chemical Properties of Aniline

Property	Value
Boiling Point	184.1 °C
Melting Point	-6.0 °C
Flash Point	70 °C (Closed Cup)
Vapor Pressure	0.7 hPa at 20 °C
Specific Gravity	1.021 g/cm <sup>3</sup> at 20 °C

## Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount when working with **2-(Allyloxy)aniline**.

### Engineering Controls

- **Primary Control:** All work with **2-(Allyloxy)aniline** must be conducted in a properly functioning chemical fume hood with a face velocity of at least 100 feet per minute.
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of vapors.
- **Emergency Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.

### Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemically resistant gloves, such as nitrile or neoprene. Double gloving is recommended.
- **Eye Protection:** Chemical splash goggles are mandatory. A face shield should also be worn when there is a significant risk of splashing.
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are required.
- **Respiratory Protection:** In cases where engineering controls may not be sufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with organic vapor cartridges should be used.

## Storage

- **Container:** Store in a tightly sealed, properly labeled container.
- **Location:** Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.
- **Light and Air:** Protect from light and air, as anilines can be sensitive to both.

## Emergency Procedures

Immediate and appropriate response to emergencies is critical to minimizing harm.

## Spills

- **Small Spills:**
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or commercial sorbent).
  - Collect the absorbed material into a sealed container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.

- Large Spills:
  - Evacuate the laboratory immediately.
  - Alert others and activate the nearest fire alarm.
  - Contact the institution's emergency response team.
  - Provide details of the spill, including the identity and quantity of the material.

## Exposure

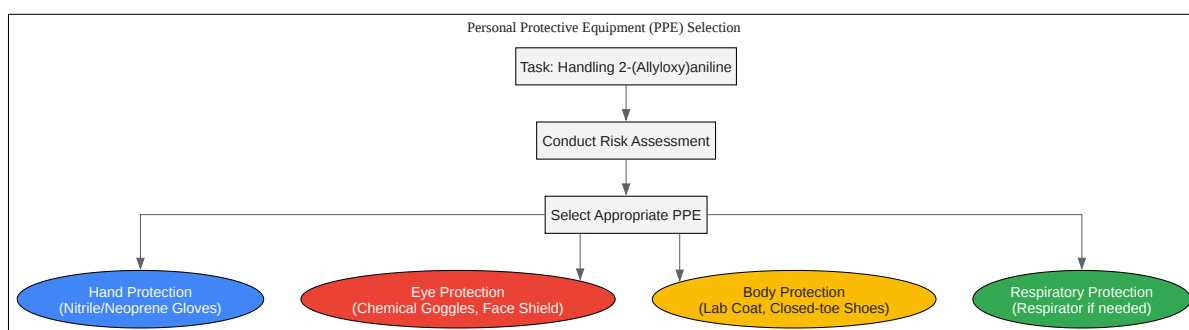
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Fire

- Extinguishing Media: Use dry chemical, carbon dioxide, or foam extinguishers.
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

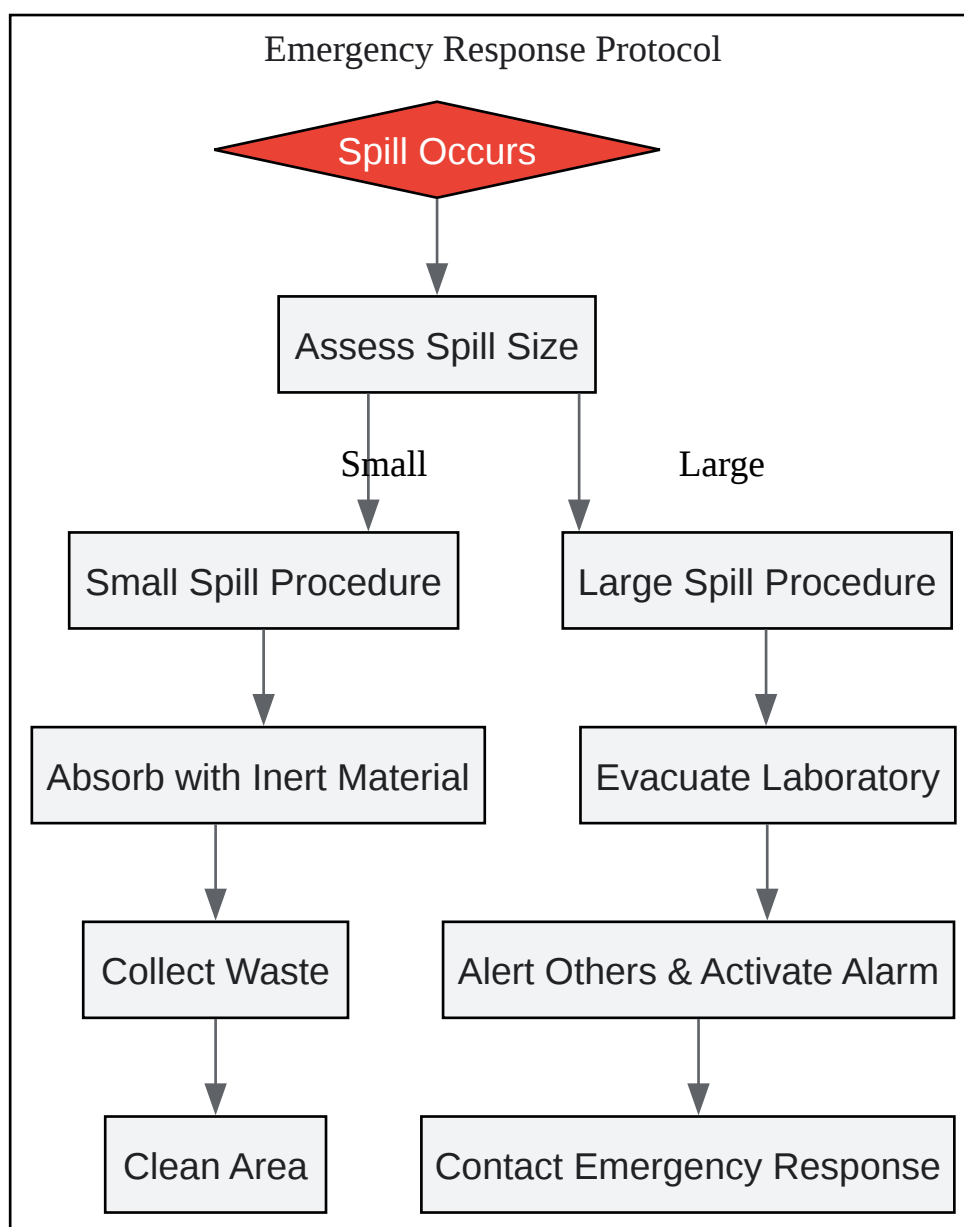
## Visualizations

The following diagrams illustrate key safety workflows.



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Caption: PPE Selection Workflow for Handling **2-(Allyloxy)aniline**.



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Caption: Emergency Response Flowchart for a Chemical Spill.

## Conclusion

While **2-(Allyloxy)aniline** is a valuable compound in research and development, its handling demands the utmost respect for safety protocols. The information provided in this guide, though based on the parent compound aniline, offers a strong foundation for establishing a safe working environment. It is the responsibility of every researcher, scientist, and laboratory

manager to obtain and meticulously follow the specific Safety Data Sheet for **2-(Allyloxy)aniline** provided by their supplier to ensure the well-being of all personnel.

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